Spectroscopic Profile of 1-(4-Chlorothiophen-3-yl)ethanone: A Technical Guide

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Compound of Interest

Compound Name:	*1-(4-Chlorothiophen-3-YL)ethanone*
CAS No.:	*91387-31-4*
Cat. No.:	*B1512142*

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This technical guide provides an in-depth analysis of the spectral data for the compound **1-(4-Chlorothiophen-3-yl)ethanone**. Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive examination of its Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic characteristics. In the absence of publicly available experimental spectra for this specific isomer, this guide leverages predictive modeling and comparative data from structurally related analogues to provide a robust analytical framework.

Introduction

1-(4-Chlorothiophen-3-yl)ethanone is a substituted thiophene derivative of interest in medicinal chemistry and materials science. The precise elucidation of its molecular structure is paramount for understanding its reactivity, and spectroscopic techniques are the cornerstone of this characterization. This guide provides a detailed interpretation of the predicted spectral data, substantiated by established principles of spectroscopy and comparative analysis with related compounds.

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Section 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **1-(4-Chlorothiophen-3-yl)ethanone** offer significant structural insights.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum provides information on the chemical environment and connectivity of hydrogen atoms in the molecule.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **1-(4-Chlorothiophen-3-yl)ethanone**

Protons	Predicted Chemical Shift (ppm)	Multiplicity
-CH_3	2.5	Singlet
Thiophene-H (at C2)	7.8	Doublet
Thiophene-H (at C5)	7.4	Doublet

Interpretation:

- The methyl protons (-CH_3) are expected to appear as a singlet around 2.5 ppm, deshielded by the adjacent carbonyl group.
- The two thiophene protons are in different chemical environments and are expected to appear as doublets due to coupling with each other. The proton at the C2 position is anticipated to be the most deshielded, appearing at a higher chemical shift (around 7.8 ppm) due to the anisotropic effect of the carbonyl group and the electron-withdrawing nature of the adjacent sulfur atom. The proton at the C5 position is predicted to be at a slightly lower chemical shift (around 7.4 ppm). The coupling constant between these two protons (^{4}JHH) is expected to be small, characteristic of a meta-like coupling in a five-membered aromatic ring.

Predicted ^{13}C NMR Spectrum

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The carbon-13 NMR spectrum reveals the number and types of carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-(4-Chlorothiophen-3-yl)ethanone**

Carbon Atom	Predicted Chemical Shift (ppm)
-CH_3	28
C=O	195
Thiophene-C2	130
Thiophene-C3	140
Thiophene-C4	128
Thiophene-C5	125

Interpretation:

- The carbonyl carbon (C=O) is the most deshielded, with a predicted chemical shift around 195 ppm.[1][2]
- The methyl carbon (-CH_3) is expected to have a chemical shift of approximately 28 ppm.
- The thiophene ring carbons have distinct chemical shifts. The carbon bearing the acetyl group (C3) is predicted to be significantly deshielded (around 140 ppm). The carbon atom bonded to the chlorine atom (C4) is also expected to be in the aromatic region (around 128 ppm). The remaining two thiophene carbons (C2 and C5) are predicted to appear at approximately 130 ppm and 125 ppm, respectively.

Experimental Protocol for NMR Spectroscopy

This protocol outlines a standard procedure for acquiring high-quality NMR spectra of a solid organic compound like **1-(4-Chlorothiophen-3-yl)ethanone**.

Methodology:

- Sample Preparation:

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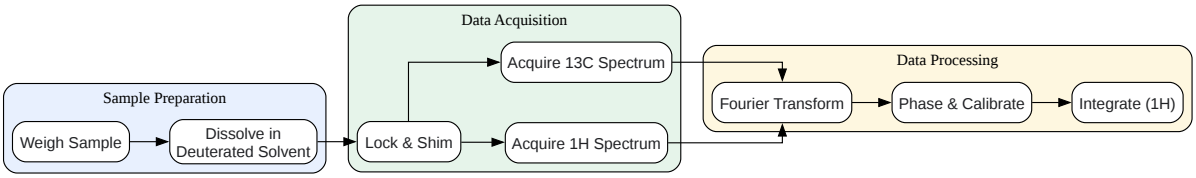
- Accurately weigh approximately 5-10 mg of the solid sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical to avoid signal overlap with the analyte.
- Ensure the sample is fully dissolved; gentle warming or sonication may be employed if necessary.

- Instrument Setup:
  - Insert the NMR tube into the spectrometer's probe.
  - Lock the spectrometer on the deuterium signal of the solvent to ensure field-frequency stability.
  - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.
  - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the resulting spectrum to obtain a flat baseline.
  - Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C).

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- Integrate the peaks in the ^{1}H NMR spectrum to determine the relative ratios of the different types of protons.

Diagram 1: NMR Experimental Workflow



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Caption: A streamlined workflow for acquiring NMR spectra.

Section 2: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. The fragmentation pattern can offer valuable clues about its structure.

Predicted Mass Spectrum (Electron Ionization)

Electron Ionization (EI) is a common technique that leads to extensive fragmentation, providing a "fingerprint" of the molecule.

Table 3: Predicted Key Fragment Ions for **1-(4-Chlorothiophen-3-yl)ethanone**

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m/z (mass-to-charge ratio)	Proposed Fragment
160/162	$[M]^+$ (Molecular Ion)
145/147	$[M - CH_3]^+$
117/119	$[M - COCH_3]^+$
43	$[CH_3CO]^+$

Interpretation:

- The molecular ion peak ($[M]^+$) is expected at m/z 160, with an isotopic peak at m/z 162 in an approximate 3:1 ratio, which is characteristic of the presence of a single chlorine atom.
- Loss of a methyl radical ($-CH_3$) from the molecular ion would result in a fragment at m/z 145/147.
- Cleavage of the bond between the carbonyl group and the thiophene ring would lead to the formation of an acylium ion at m/z 43 ($[CH_3CO]^+$) and a chlorothienyl cation at m/z 117/119.

Experimental Protocol for Mass Spectrometry (Electron Ionization)

This protocol outlines the general steps for obtaining an EI mass spectrum.

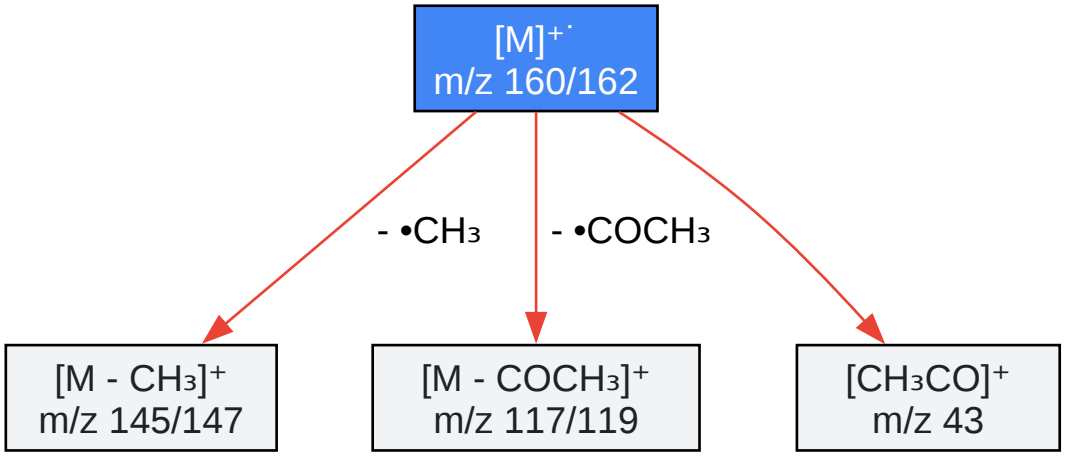
Methodology:

- Sample Introduction: Introduce a small amount of the sample (typically in a volatile solvent or as a solid on a direct insertion probe) into the mass spectrometer.
- Ionization: Ionize the sample using a standard electron ionization (EI) source, typically at 70 eV.
- Mass Analysis: Analyze the resulting ions using a mass analyzer (e.g., quadrupole, time-of-flight).

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- Data Interpretation: Identify the molecular ion peak and analyze the fragmentation pattern to deduce structural information.

Diagram 2: Mass Spectrometry Fragmentation Pathway



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Caption: Predicted fragmentation of **1-(4-Chlorothiophen-3-yl)ethanone**.

Section 3: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Predicted Infrared (IR) Spectrum

The IR spectrum will show characteristic absorption bands for the functional groups present in **1-(4-Chlorothiophen-3-yl)ethanone**.

Table 4: Predicted Key IR Absorption Bands for **1-(4-Chlorothiophen-3-yl)ethanone**

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Wavenumber (cm^{-1})	Functional Group
~1670	C=O (Aryl ketone) stretch
~3100	C-H (Aromatic) stretch
~1400-1500	C=C (Aromatic ring) stretch
~800-900	C-Cl stretch
~700-800	C-S stretch

Interpretation:

- A strong absorption band around 1670 cm^{-1} is expected for the carbonyl (C=O) stretching of the aryl ketone.
- Weak to medium bands around 3100 cm^{-1} correspond to the aromatic C-H stretching vibrations of the thiophene ring.
- The aromatic C=C stretching vibrations of the thiophene ring are predicted to appear in the 1400-1500 cm^{-1} region.
- The C-Cl stretching vibration is expected in the fingerprint region, typically between 800 and 900 cm^{-1}.
- The C-S stretching vibration of the thiophene ring will also be present in the fingerprint region, generally between 700 and 800 cm^{-1}.

Experimental Protocol for Infrared (IR) Spectroscopy

The following protocol describes the acquisition of an IR spectrum using the Attenuated Total Reflectance (ATR) technique, which is suitable for solid samples.

Methodology:

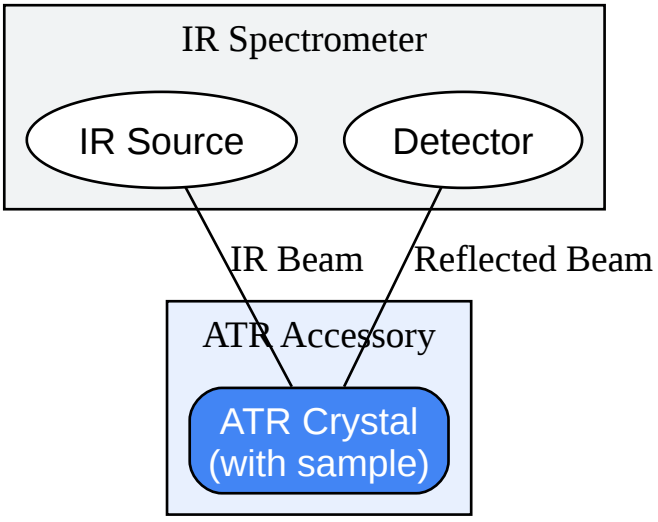
- Sample Preparation (ATR):

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- Place a small amount of the solid sample directly onto the Attenuated Total Reflectance (ATR) crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Data Acquisition:
  - Place the ATR accessory into the IR spectrometer.
  - Record a background spectrum of the clean, empty ATR crystal.
  - Record the sample spectrum, typically in the range of 4000-400 cm^{-1}.
  - The instrument's software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
  - Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Diagram 3: IR Spectroscopy Experimental Setup



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Caption: A simplified diagram of an IR spectrometer with an ATR accessory.

Conclusion

This technical guide has provided a detailed, albeit predictive, spectroscopic analysis of **1-(4-Chlorothiophen-3-yl)ethanone**. By integrating predicted data with established spectroscopic principles and comparative data from related molecules, a comprehensive structural characterization has been outlined. The provided experimental protocols offer a standardized approach for researchers to obtain and interpret their own data. This guide serves as a valuable resource for scientists engaged in the synthesis and characterization of novel thiophene-based compounds.

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